

Application Note: Isolation of 2,6-Dibromoaniline using Steam Distillation

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Compound of Interest

Compound Name: 2,6-Dibromoaniline

Cat. No.: B042060

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Introduction

2,6-Dibromoaniline is a crucial intermediate in the synthesis of various organic compounds, including pharmaceuticals and dyes. Its purification from reaction mixtures is a critical step to ensure the quality and yield of the final product. Steam distillation presents an effective method for the isolation and purification of **2,6-Dibromoaniline**, particularly for separating it from non-volatile impurities. This technique is advantageous as it allows for the distillation of compounds at temperatures lower than their atmospheric boiling points, thus preventing the degradation of heat-sensitive materials.^{[1][2][3]} The principle behind steam distillation lies in the fact that a mixture of two immiscible liquids boils when the sum of their individual vapor pressures equals the atmospheric pressure.^[1] Since **2,6-Dibromoaniline** is insoluble in water, this technique is highly suitable for its purification.^{[4][5]}

This application note provides a detailed protocol for the isolation of **2,6-Dibromoaniline** using steam distillation, tailored for researchers, scientists, and professionals in drug development.

Quantitative Data Summary

The following table summarizes the key physical properties of **2,6-Dibromoaniline** and typical results obtained from the steam distillation process.

Parameter	Value	Reference
Molecular Formula	C ₆ H ₅ Br ₂ N	[4]
Molecular Weight	250.92 g/mol	
Melting Point	80-82 °C (crude), 87-88 °C (recrystallized)	[4][6]
Boiling Point	262-264 °C	[4][5]
Appearance	Colorless long needle-like crystals or white to pale yellow crystalline powder	[4]
Solubility	Insoluble in water; Soluble in chloroform, benzene, ether, ethanol	[4]
Typical Yield	66-79% (based on 3,5-dibromosulfanilamide)	[6]

Experimental Protocol: Steam Distillation of 2,6-Dibromoaniline

This protocol is adapted from a procedure described in *Organic Syntheses*.^[6] It details the isolation of **2,6-Dibromoaniline** from a reaction mixture following the hydrolysis of 3,5-dibromosulfanilamide.

Materials and Reagents:

- Crude 3,5-dibromosulfanilamide
- 70% Sulfuric acid
- Steam source
- Distillation apparatus (including a distillation flask, condenser, and receiving flask)
- Heating mantle or oil bath

- Ice bath
- Buchner funnel and filter paper
- 70% Ethanol (for recrystallization)

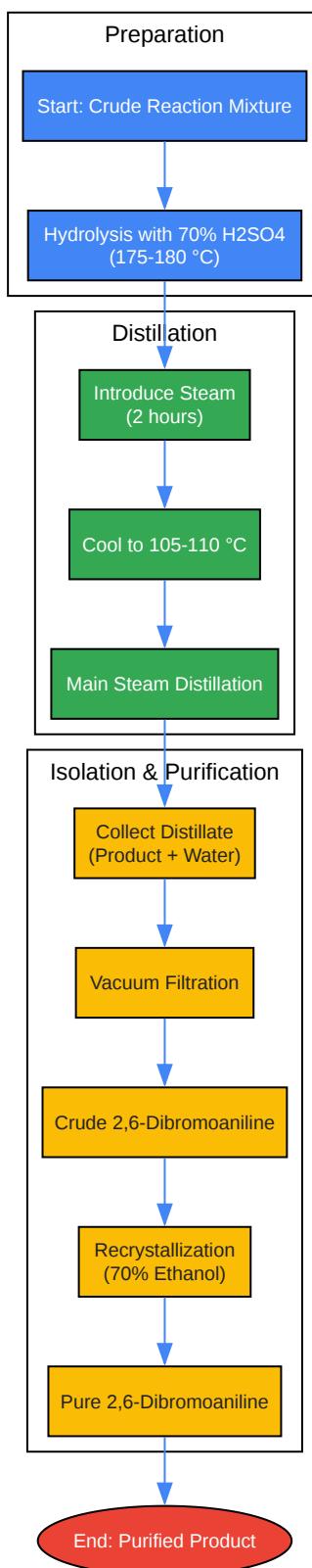
Procedure:

- Hydrolysis:
 - In a suitable round-bottom flask, combine the crude 3,5-dibromosulfanilamide with 70% sulfuric acid (approximately 5 mL of acid per gram of crude material).
 - Heat the mixture in an oil bath to a temperature of 175–180 °C.
- Initial Distillation and Main Steam Distillation:
 - While maintaining the high temperature, introduce a rapid stream of steam into the reaction mixture. Continue this for approximately 2 hours. During this phase, small amounts of **2,6-dibromoaniline** will begin to distill.
 - After 2 hours, allow the oil bath to cool to 105–110 °C.
 - At this lower temperature, the bulk of the **2,6-dibromoaniline** will co-distill with the steam.
- Collection and Isolation:
 - Collect the distillate, which will contain the solid **2,6-dibromoaniline** and water, in a receiving flask cooled in an ice bath.
 - Isolate the solid product from the distillate by vacuum filtration using a Buchner funnel.
- Drying and Yield Calculation:
 - Wash the collected solid with a small amount of cold water and allow it to air dry.
 - Weigh the dried, slightly colored **2,6-dibromoaniline** to determine the crude yield. The expected melting point of this crude product is 84–86 °C.

- Recrystallization (Optional but Recommended):
 - For further purification, recrystallize the crude product from 70% ethanol (approximately 7 mL of solvent per gram of product).
 - Dissolve the crude product in hot 70% ethanol and allow the solution to cool slowly to form long, colorless needles.
 - Collect the purified crystals by vacuum filtration, wash with a small amount of cold 70% ethanol, and dry completely.
 - The purified **2,6-dibromoaniline** should have a melting point of 87–88 °C. A recovery of 85–90% can be expected from the recrystallization step.

Visual Workflow

The following diagram illustrates the key stages of the steam distillation process for isolating **2,6-Dibromoaniline**.

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Caption: Workflow for **2,6-Dibromoaniline** Isolation.

Safety Precautions

- **2,6-Dibromoaniline** is irritating to the eyes, respiratory system, and skin.[4]
- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handle hot sulfuric acid with extreme care.

Conclusion

Steam distillation is a robust and efficient technique for the isolation and purification of **2,6-Dibromoaniline** from non-volatile impurities. The provided protocol offers a reliable method for obtaining a high-purity product with good yields. This application note serves as a practical guide for scientists and researchers in the field of organic synthesis and drug development.

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